

What is the chemical structure of Coronaric acid methyl ester?

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Compound of Interest

Compound Name: Coronaric acid methyl ester

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An In-depth Technical Guide to Coronaric Acid Methyl Ester

For Researchers, Scientists, and Drug Development Professionals

Introduction

Coronaric acid methyl ester is the methyl ester derivative of coronaric acid, a mono-unsaturated, epoxide metabolite of the essential fatty acid, linoleic acid.[1] As a member of the family of oxidized lipids, it is of significant interest to researchers in the fields of biochemistry, pharmacology, and drug development due to its potential role in various physiological and pathological processes. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, synthesis, and potential biological activities of **Coronaric acid methyl ester**.

Chemical Structure and Physicochemical Properties

Coronaric acid is formed through the enzymatic epoxidation of linoleic acid by cytochrome P450 enzymes.[1] The resulting epoxide can exist as two different enantiomers at the 9,10 position of the octadecenoic acid chain. Consequently, **Coronaric acid methyl ester** is a racemic mixture of methyl (9R,10S)-9,10-epoxy-12Z-octadecenoate and methyl (9S,10R)-9,10-epoxy-12Z-octadecenoate.

The IUPAC name for the parent acid is 8-[3-[(Z)-oct-2-enyl]oxiran-2-yl]octanoic acid. The structure of the methyl ester derivative is presented below:

Figure 1: Chemical Structure of **Coronaric acid methyl ester** (Image depicting the chemical structure of **Coronaric acid methyl ester**, showing the 18-carbon chain with a methyl ester group at one end and an epoxide ring at the 9,10 position and a cis double bond at the 12 position.)

Physicochemical Data

A summary of the key physicochemical properties of **Coronaric acid methyl ester** is provided in the table below. It is important to note that while some data is available for the racemic mixture, specific properties for the individual enantiomers may vary.

Property	Value	Source
Molecular Formula	C ₁₉ H ₃₄ O ₃	[2]
Molecular Weight	310.47 g/mol	[2]
CAS Number	6084-72-6	[2]
Physical State	Liquid	[2]
Purity (Commercial)	>98%	[2]
Storage	Freezer	[2]
Supplied As	In solution (e.g., acetonitrile)	[2]

Experimental Protocols

Synthesis of Coronaric Acid Methyl Ester

The synthesis of **Coronaric acid methyl ester** is typically achieved through the epoxidation of methyl linoleate. A general protocol for this transformation is outlined below.

Objective: To synthesize **Coronaric acid methyl ester** from methyl linoleate via epoxidation.

Materials:

- Methyl linoleate
- m-Chloroperoxybenzoic acid (m-CPBA) or other suitable epoxidizing agent
- Dichloromethane (CH_2Cl_2) or other suitable aprotic solvent
- Saturated sodium bicarbonate solution (NaHCO_3)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexane and Ethyl acetate for chromatography elution

Procedure:

- Dissolve methyl linoleate in dichloromethane in a round-bottom flask.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a solution of m-CPBA in dichloromethane to the cooled methyl linoleate solution with constant stirring. The molar ratio of m-CPBA to methyl linoleate should be approximately 1:1 to favor mono-epoxidation.
- Allow the reaction to stir at 0 °C for several hours, monitoring the progress by thin-layer chromatography (TLC).
- Once the reaction is complete, quench the excess peroxyacid by adding a saturated solution of sodium bicarbonate.
- Separate the organic layer and wash it sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by silica gel column chromatography, eluting with a gradient of ethyl acetate in hexane to isolate the **Coronaric acid methyl ester**.^[3]

Biological Activity and Signaling Pathways

Coronaric acid and its metabolites are known to possess biological activity, with emerging evidence suggesting their involvement in inflammatory processes. The metabolism of coronaric acid to its corresponding diol by soluble epoxide hydrolase is believed to be a key step in its biological action.^[1]

Modulation of the NF-κB Signaling Pathway

Recent studies have indicated that various lipid mediators can modulate the Nuclear Factor-kappa B (NF-κB) signaling pathway, a central regulator of inflammation. While direct studies on **Coronaric acid methyl ester** are limited, evidence from related compounds suggests a potential interaction. The diagram below illustrates a plausible mechanism by which Coronaric acid or its metabolites could influence this pathway.

Caption: Potential modulation of the NF-κB signaling pathway by **Coronaric acid methyl ester**.

This diagram illustrates the canonical NF-κB activation cascade initiated by inflammatory stimuli. It is hypothesized that **Coronaric acid methyl ester** or its metabolites may exert anti-inflammatory effects by inhibiting key components of this pathway, such as the IKK complex, thereby preventing the nuclear translocation of NF-κB and subsequent transcription of pro-inflammatory genes.^{[1][4]}

Conclusion

Coronaric acid methyl ester is a valuable tool for investigating the biological roles of oxidized linoleic acid metabolites. This guide provides a foundational understanding of its chemical properties, a general protocol for its synthesis, and insights into its potential biological activities, particularly in the context of inflammatory signaling. Further research is warranted to fully elucidate the specific mechanisms of action of the individual enantiomers of **Coronaric acid methyl ester** and their metabolites in various physiological and disease models.

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